

Essential Safety and Operational Guidance for Handling Nicorandil-d4

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Compound of Interest

Compound Name: Nicorandil-d4

Cat. No.: B021166

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **Nicorandil-d4** in a laboratory setting.

This document provides critical safety and logistical information for the proper management of **Nicorandil-d4**, a deuterated analog of the potent vasodilator Nicorandil. Adherence to these procedures is essential to ensure personnel safety and to maintain a safe laboratory environment. **Nicorandil-d4**, like its parent compound, should be handled with care due to its pharmacological activity and potential hazards.

Hazard Identification and Risk Assessment

Nicorandil-d4 is classified as a potent pharmaceutical compound. The primary hazards include potential cardiovascular effects upon accidental exposure, and it may cause serious eye damage.^{[1][2]} A thorough risk assessment should be conducted before any handling of the material to identify and mitigate potential exposure risks.

Physical and Chemical Properties Summary

Property	Value
Chemical Formula	C ₈ H ₅ D ₄ N ₃ O ₄ [1]
Molecular Weight	215.20 g/mol
Physical Status	Solid[1]
Appearance	White to off-white solid[1]
Melting Point	92 - 93 °C[1][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Nicorandil-d4** to prevent skin, eye, and respiratory exposure.

PPE Requirements Summary

Situation	Required PPE
Handling Solid Compound	- Chemical-resistant gloves (Nitrile, double-gloving recommended) - Laboratory coat - Safety glasses with side shields or chemical splash goggles[4] - For procedures with a risk of aerosol generation (e.g., weighing), a NIOSH-approved respirator is recommended.
Handling Solutions	- Chemical-resistant gloves (Nitrile) - Laboratory coat - Safety glasses with side shields or chemical splash goggles[4]
Cleaning Spills	- Chemical-resistant gloves (Nitrile, double-gloving) - Impervious gown - Safety glasses and face shield - NIOSH-approved respirator

Engineering Controls

Engineering controls are the primary means of minimizing exposure to **Nicorandil-d4**.

- Ventilation: All handling of solid **Nicorandil-d4** that may generate dust or aerosols, such as weighing or transferring powder, must be performed in a certified chemical fume hood or a glove box.
- Containment: For procedures involving larger quantities or with a higher risk of aerosolization, the use of a containment ventilated enclosure (CVE) or an isolator is recommended.

Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Designate a specific area within a fume hood for handling **Nicorandil-d4**.
- Before starting, ensure all necessary PPE is worn correctly.
- Use a disposable weighing paper or a tared container to weigh the solid compound.
- Handle the compound gently to avoid generating dust.
- Clean the weighing area and any utensils with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

2. Solution Preparation:

- Prepare solutions within a chemical fume hood.
- Add the solvent to the weighed **Nicorandil-d4** slowly to avoid splashing.
- Ensure the container is securely capped and labeled appropriately with the compound name, concentration, date, and hazard symbols.

3. Storage:

- Store **Nicorandil-d4** in a tightly sealed, clearly labeled container.^[4]
- Keep it in a cool, dry, and well-ventilated area, away from incompatible materials.^{[4][5]}
- Access to the storage area should be restricted to authorized personnel.

Emergency Procedures

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [3]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1] [3]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material and place in a sealed container for disposal. For large spills, contact the institution's environmental health and safety department. [5]

Disposal Plan

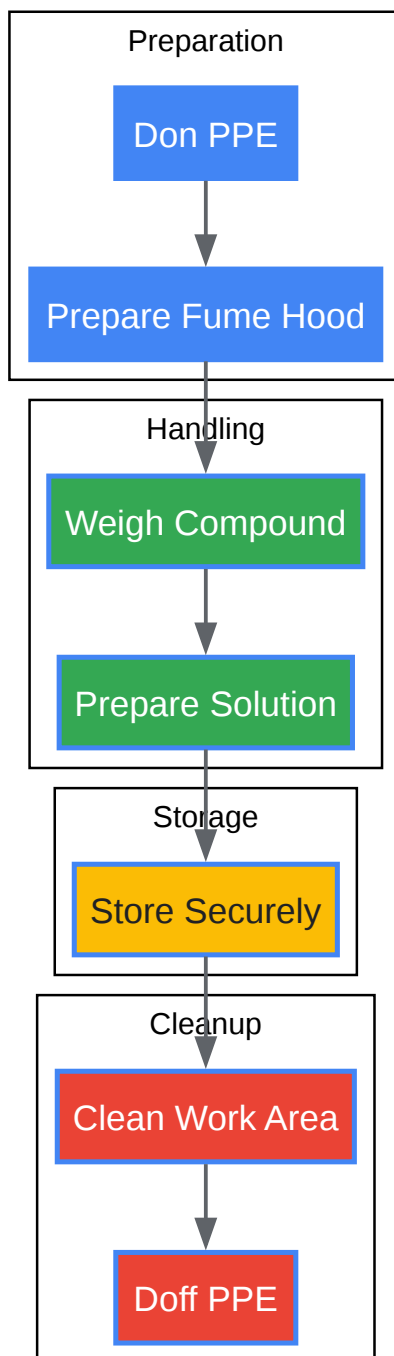
All waste contaminated with **Nicorandil-d4** must be treated as hazardous chemical waste.

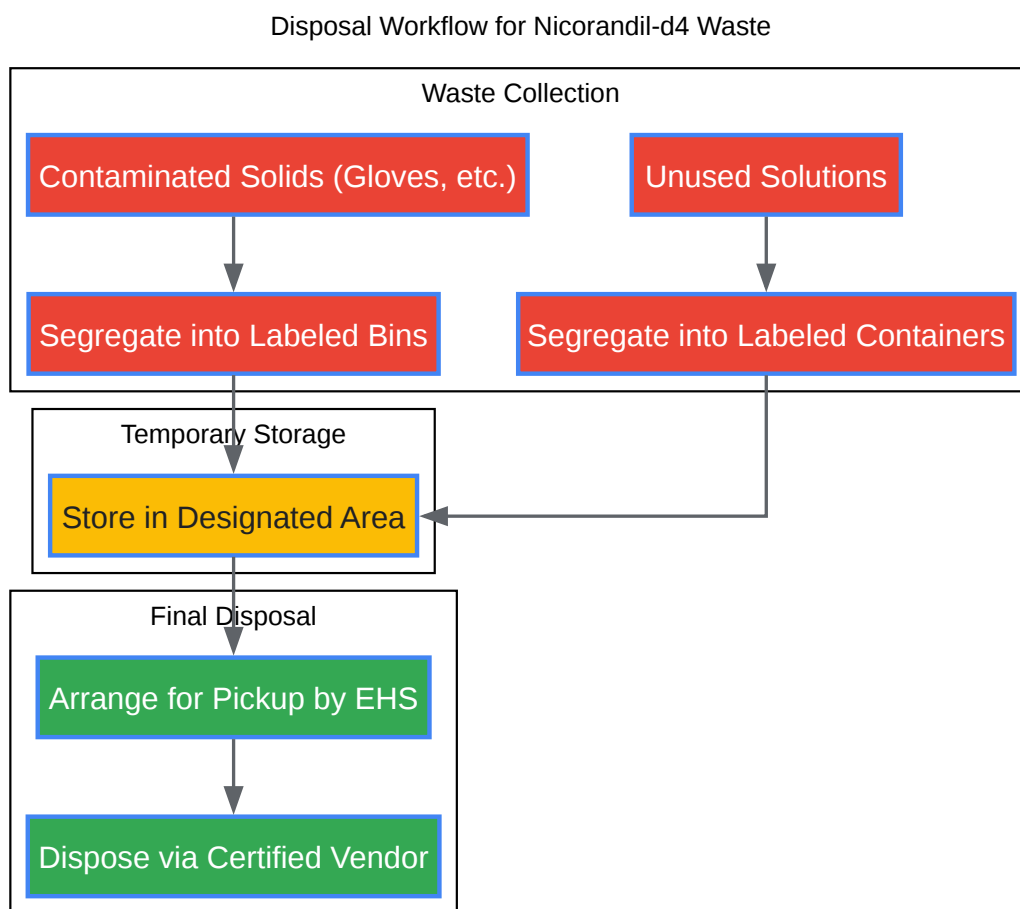
- Solid Waste: Contaminated items such as gloves, weighing papers, and disposable labware should be collected in a dedicated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Nicorandil-d4** should be collected in a labeled, sealed, and chemical-resistant waste container. Do not pour down the drain.
- Disposal Route: All hazardous waste must be disposed of through the institution's certified hazardous waste management program.

Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **Nicorandil-d4**.

Handling Workflow for Solid Nicorandil-d4

[Click to download full resolution via product page](#)Caption: Workflow for handling solid **Nicorandil-d4**.



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Caption: Disposal workflow for **Nicorandil-d4** waste.

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